

Furan-3-methanol-d2: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Furan-3-methanol-d2

Cat. No.: B562246

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This guide provides an in-depth overview of the safety and handling precautions for **Furan-3-methanol-d2** (CAS No. 1216686-59-7). It is important to note that while this document pertains to the deuterated compound, the safety and handling data are primarily based on its non-deuterated analogue, Furan-3-methanol (CAS No. 4412-91-3), due to a greater availability of comprehensive safety information. Deuterated compounds generally exhibit similar toxicological and chemical properties to their non-deuterated counterparts.

Chemical and Physical Properties

Furan-3-methanol-d2 is a labeled version of Furan-3-methanol, used in the synthesis of various organic compounds, including potentially prebiotic RNA precursors.^[1] The physical and chemical properties of the non-deuterated form are summarized below and should be considered as a close approximation for **Furan-3-methanol-d2**.

Property	Value
Molecular Formula	C ₅ H ₄ D ₂ O ₂ [1]
Molecular Weight	100.11 g/mol [1][2]
Appearance	Colorless to yellow liquid[3][4]
Boiling Point	79-80 °C at 17 mmHg[3]
Density	1.139 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.484
Flash Point	38 °C (100.4 °F) - closed cup
Solubility	Soluble in alcohol.[5] Water solubility is estimated at 2.125e+005 mg/L at 25 °C.[5]

Hazard Identification and GHS Classification

Furan-3-methanol is classified as a flammable liquid and is associated with several health hazards. The GHS classification for the non-deuterated compound is as follows:

Hazard Class	Category
Flammable liquids	Category 3[6]
Skin corrosion/irritation	Category 2[6]
Serious eye damage/eye irritation	Category 2[6]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3[6]

Hazard Statements:

- H226: Flammable liquid and vapor.[6]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]

- H335: May cause respiratory irritation.[6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Furan-3-methanol-d2**. The following procedures are based on established guidelines for handling flammable and irritant chemicals.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7]
- Skin Protection: Wear fire/flamm resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[7]
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent. If working in areas with poor ventilation, a full-face respirator with appropriate cartridges should be used.
- General Hygiene: Wash hands thoroughly after handling.[7]

Handling and Storage

- Ventilation: Use only outdoors or in a well-ventilated area.[7][8]
- Fire Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[8] Use explosion-proof electrical, ventilating, and lighting equipment.[7][8] Use only non-sparking tools.[7][8] Take precautionary measures against static discharge.[7][8]
- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[7][8] Keep cool.[7][8] Store locked up.[7][8] Recommended storage is at 2-8°C in a refrigerator.[1]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing.[7] Call a POISON CENTER or doctor/physician if you feel unwell.[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower.[7] If skin irritation occurs, get medical help.[7] Wash contaminated clothing before reuse.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] If eye irritation persists, get medical advice/attention.[8]
Ingestion	If swallowed, seek immediate medical attention. Do not induce vomiting unless directed to do so by medical personnel.

Accidental Release Measures

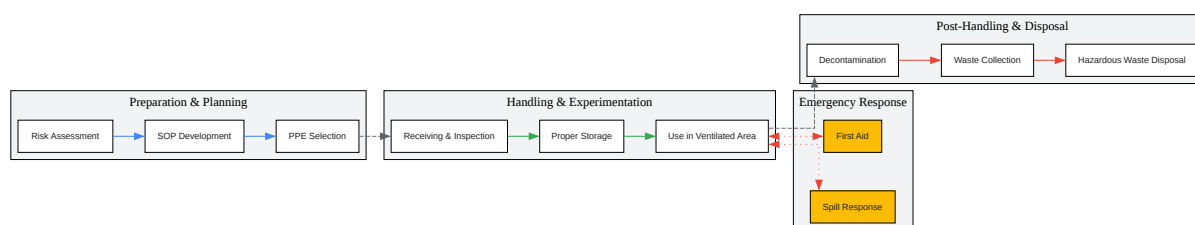
- Personal Precautions: Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste.[8] Keep in suitable, closed containers for disposal.[8]

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[7]

Logical Workflow for Safe Chemical Handling

The following diagram illustrates the key stages in the safe handling of a chemical substance like **Furan-3-methanol-d2**, from procurement to disposal.



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Caption: Workflow for Safe Chemical Handling

This technical guide is intended to provide comprehensive safety and handling information for **Furan-3-methanol-d2**. It is imperative that all users of this chemical compound are thoroughly familiar with this information and adhere to all recommended safety protocols.

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